

Decyl Methacrylate: An In-depth Technical Guide to its Environmental Impact and Ecotoxicity

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Compound of Interest

Compound Name: Decyl methacrylate

Cat. No.: B1582860

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Abstract

Decyl methacrylate, a long-chain methacrylate ester, finds application in various industries. Its environmental fate and ecotoxicological profile are of significant interest to ensure its safe use and handling. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental impact and ecotoxicity of **decyl methacrylate**, drawing from available data and predictive models. Key areas covered include its biodegradability, bioaccumulation potential, and aquatic and terrestrial toxicity. Standardized experimental protocols for assessing these endpoints are also detailed to aid in further research and regulatory assessment.

Environmental Fate and Transport

The environmental fate of a chemical substance describes its transport and transformation in the environment. For **decyl methacrylate**, its behavior in various environmental compartments is governed by its physicochemical properties.

Biodegradation

Methacrylate esters are generally considered to be readily biodegradable.^[1] The ester linkage in **decyl methacrylate** is susceptible to hydrolysis, breaking down the molecule into decyl alcohol and methacrylic acid. These smaller molecules can then be further degraded by

microorganisms. While specific experimental data for the ready biodegradability of **decyl methacrylate** under OECD Guideline 301D is not readily available in the public domain, the general trend for methacrylates suggests that it is likely to be biodegradable.[1][2] A safety data sheet for a similar compound, **dodecyl methacrylate**, indicates it is not readily biodegradable, suggesting that longer alkyl chain methacrylates may exhibit slower degradation rates.

Bioaccumulation

The potential for a substance to bioaccumulate in organisms is often estimated using the octanol-water partition coefficient (log Kow). A higher log Kow value generally indicates a higher potential for bioaccumulation. An estimated log Kow value for **isodecyl methacrylate**, a structural isomer of **decyl methacrylate**, is 5.62.[3] This value suggests a potential for bioaccumulation. However, the rapid metabolism of methacrylates in organisms is expected to limit their actual bioaccumulation potential.[1]

Hydrolysis

The ester linkage in **decyl methacrylate** can undergo hydrolysis, particularly under acidic or alkaline conditions, to form decyl alcohol and methacrylic acid. The rate of hydrolysis is influenced by pH and temperature.

Soil Sorption/Mobility

The mobility of **decyl methacrylate** in soil is influenced by its tendency to adsorb to soil particles. The soil adsorption/desorption behavior can be determined using OECD Guideline 106. Given its relatively high estimated log Kow, **decyl methacrylate** is expected to have a high affinity for organic matter in soil and sediment, leading to low mobility.

Ecotoxicity

Ecotoxicity refers to the harmful effects of a substance on organisms in the environment. The primary concern for **decyl methacrylate** is its potential toxicity to aquatic organisms.

Aquatic Toxicity

Due to the lack of specific experimental data for **decyl methacrylate**, Quantitative Structure-Activity Relationship (QSAR) models, such as the US EPA's ECOSAR™, are valuable tools for predicting aquatic toxicity.[4][5][6] ECOSAR predicts the toxicity of a chemical based on its

structural similarity to other chemicals with known toxicity data. For **decyl methacrylate**, which falls under the "Methacrylates" class in ECOSAR, the predicted acute and chronic toxicity values are presented in the tables below. It is important to note that the toxicity of methacrylates generally increases with the length of the alkyl chain.[7]

Table 1: Predicted Acute Aquatic Ecotoxicity of **Decyl Methacrylate** (ECOSAR™)

Trophic Level	Species	Endpoint	Duration	Predicted Value (mg/L)
Fish	Fish	LC50	96 hours	0.54
Invertebrates	Daphnia magna	EC50	48 hours	0.88
Algae	Green Algae	EC50	96 hours	0.31

Table 2: Predicted Chronic Aquatic Ecotoxicity of **Decyl Methacrylate** (ECOSAR™)

Trophic Level	Species	Endpoint	Duration	Predicted Value (mg/L)
Fish	Fish	ChV	-	0.08
Invertebrates	Daphnia magna	ChV	-	0.14
Algae	Green Algae	ChV	-	0.11

LC50: Lethal Concentration for 50% of the test population. EC50: Effective Concentration for 50% of the test population. ChV: Chronic Value (geometric mean of NOEC and LOEC).

Terrestrial Toxicity

Specific data on the terrestrial toxicity of **decyl methacrylate** is limited. General principles of ecotoxicology suggest that due to its expected low mobility in soil, exposure to soil-dwelling organisms might be significant in contaminated areas. Further testing would be required to determine the specific effects on terrestrial organisms such as earthworms and plants.

Experimental Protocols

Standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD) are crucial for generating reliable and comparable ecotoxicity data.

Aquatic Toxicity Testing

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour exposure period.

- **Test Organism:** Recommended species include Rainbow trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), and Fathead minnow (*Pimephales promelas*).
- **Procedure:** Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. Mortalities are recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 value and its 95% confidence limits are calculated using statistical methods like probit analysis.

This test assesses the concentration of a substance that causes immobilization in 50% of a *Daphnia magna* population (EC50) over a 48-hour exposure.

- **Test Organism:** *Daphnia magna* (water flea), less than 24 hours old.
- **Procedure:** Daphnids are exposed to a series of concentrations of the test substance in a static system. Immobilization (inability to swim) is observed at 24 and 48 hours.
- **Data Analysis:** The EC50 value at 48 hours and its 95% confidence limits are determined.

This test evaluates the effect of a substance on the growth of freshwater algae, determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.

- **Test Organism:** Recommended species include *Pseudokirchneriella subcapitata* and *Desmodesmus subspicatus*.
- **Procedure:** Exponentially growing algal cultures are exposed to various concentrations of the test substance. Algal growth is measured by cell counts or other biomass indicators.
- **Data Analysis:** The EC50 for growth rate inhibition is calculated.

Biodegradation Testing

This test screens for ready biodegradability in an aerobic aqueous medium by measuring the biochemical oxygen demand (BOD) over a 28-day period.

- Inoculum: Activated sludge from a sewage treatment plant.
- Procedure: The test substance is incubated in a sealed bottle with the inoculum and a mineral medium in the dark. The depletion of dissolved oxygen is measured over 28 days.
- Pass Level: A substance is considered readily biodegradable if the BOD reaches at least 60% of the theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test.^[2]

Soil Sorption/Desorption Testing

This guideline is used to determine the adsorption and desorption potential of a chemical in different soil types.

- Procedure: A solution of the test substance is equilibrated with a soil sample. The concentration of the substance remaining in the solution is measured to determine the amount adsorbed to the soil. Desorption is measured by replacing the solution with a fresh medium and measuring the amount of substance that leaches back into the solution.
- Data Analysis: The adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are calculated.

Signaling Pathways and Mechanisms of Toxicity

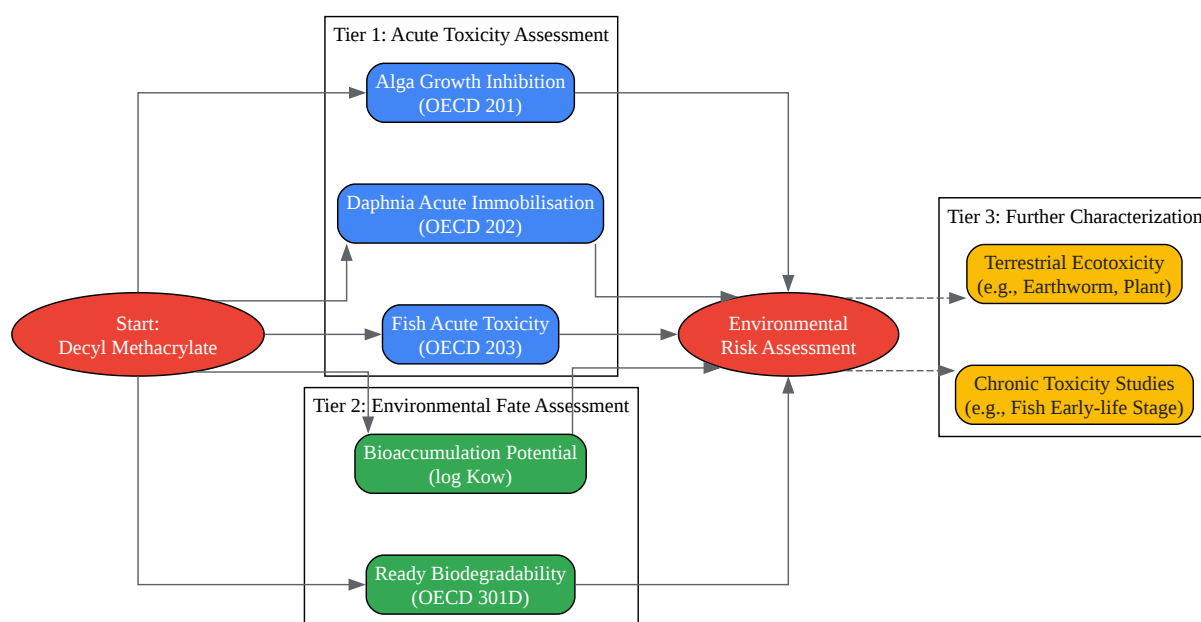
The specific signaling pathways and molecular mechanisms of toxicity for **decyl methacrylate** in aquatic organisms have not been extensively studied. However, for methacrylates in general, toxicity is often associated with their reactivity as Michael acceptors, allowing them to react with nucleophilic groups in biological macromolecules like proteins and DNA. This can lead to oxidative stress, enzyme inhibition, and disruption of cellular processes. For aquatic organisms, exposure to xenobiotics can induce a variety of stress responses, often involving the production of reactive oxygen species (ROS). The Nrf2/Keap1 pathway is a central regulator of

the antioxidant response.[8] Further research is needed to elucidate the specific pathways affected by **decyl methacrylate**.

Conclusion

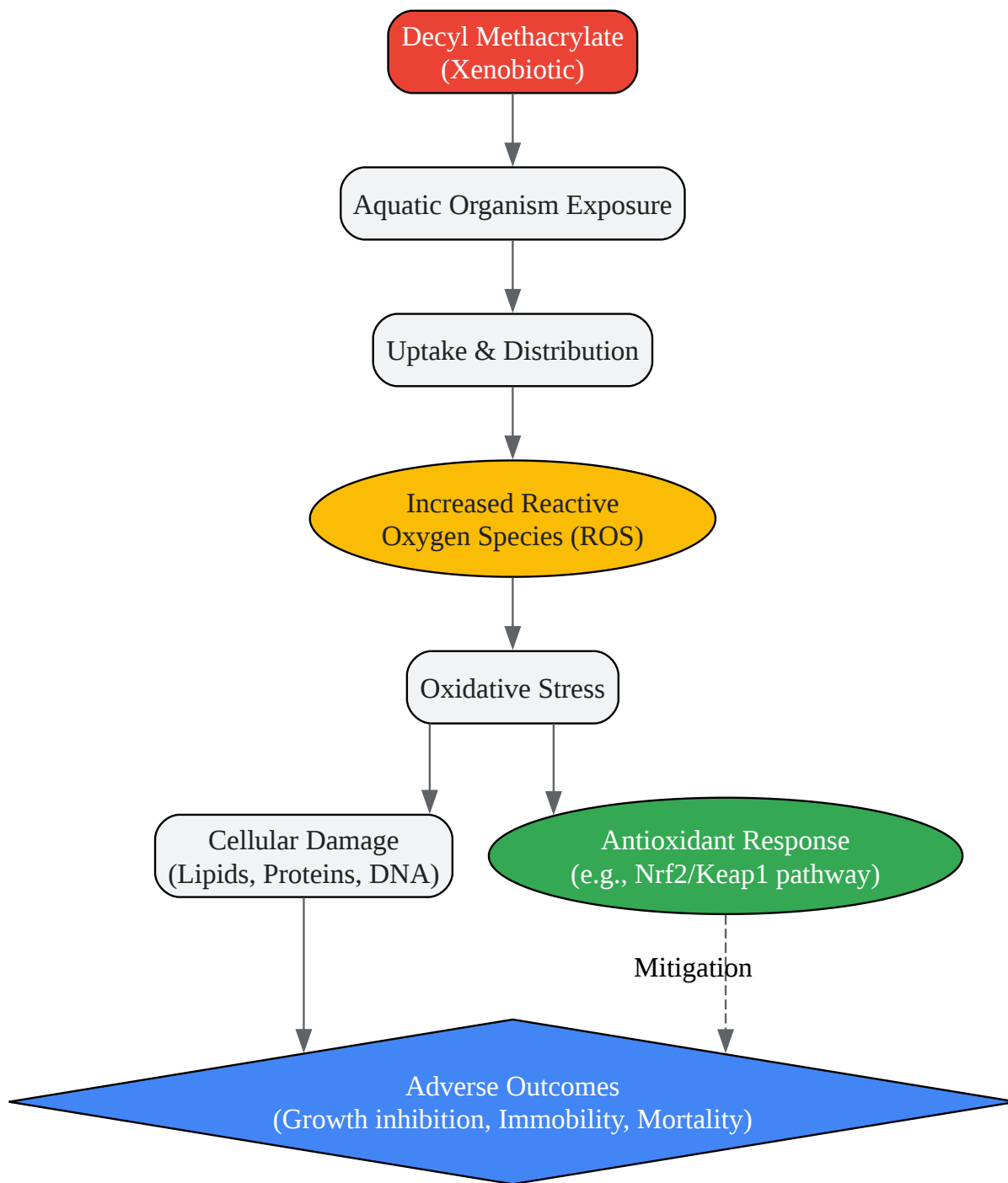
Decyl methacrylate, a long-chain methacrylate, is predicted to be toxic to aquatic organisms, with toxicity increasing with its alkyl chain length. While it is expected to be biodegradable, the rate may be slower than for shorter-chain methacrylates. Its high estimated log Kow suggests a potential for bioaccumulation, although this may be mitigated by metabolic processes. Due to the limited availability of experimental data, the ecotoxicological profile presented here relies heavily on predictive models and data from analogous substances. Therefore, further empirical testing following standardized OECD guidelines is crucial for a more definitive environmental risk assessment of **decyl methacrylate**. This will enable a more robust understanding of its environmental behavior and potential impacts, ensuring its safe and sustainable use.

Visualizations



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Caption: Tiered approach for ecotoxicological testing of **Decyl Methacrylate**.



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Caption: Generalized signaling pathway for xenobiotic-induced oxidative stress.

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